

Spectroscopic Analysis of N-(n-Butyl)phosphoric triamide: A Technical Guide

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Compound of Interest

Compound Name: *N-(n-Butyl)phosphoric Triamide*

CAS No.: 25316-39-6

Cat. No.: B021954

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Introduction

N-(n-Butyl)phosphoric triamide (NBPTO), the oxygen analog of the widely used urease inhibitor N-(n-butyl)thiophosphoric triamide (NBPT), is a molecule of significant interest in agricultural and environmental chemistry.^{[1][2]} Its role as the active form of NBPT in inhibiting urease necessitates a thorough understanding of its chemical properties for the development of more efficient fertilizer formulations and for monitoring its environmental fate.^[1] This technical guide provides a comprehensive overview of the spectroscopic techniques used to analyze and characterize **N-(n-Butyl)phosphoric triamide**, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Physicochemical Properties

A summary of the key physicochemical properties of **N-(n-Butyl)phosphoric triamide** is presented in Table 1.

Property	Value	Reference
CAS Number	25316-39-6	[3]
Molecular Formula	C ₄ H ₁₄ N ₃ OP	
Molecular Weight	151.15 g/mol	

Spectroscopic Data

The following sections detail the expected spectroscopic data for **N-(n-Butyl)phosphoric triamide** based on available literature and analysis of its chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **N-(n-Butyl)phosphoric triamide**. The key nuclei for analysis are ¹H, ¹³C, and ³¹P.

¹H NMR Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~0.9	t	3H	-CH ₃
~1.3-1.4	m	2H	-CH ₂ -CH ₃
~1.5-1.6	m	2H	-CH ₂ -CH ₂ -CH ₃
~2.8-2.9	m	2H	-NH-CH ₂ -
Broad Signal	s	4H	-P(O)(NH ₂) ₂
Broad Signal	s	1H	-NH-CH ₂ -

Note: The chemical shifts for the NH and NH₂ protons can be broad and their positions may vary depending on the solvent and concentration.

¹³C NMR Data

Chemical Shift (ppm)	Assignment
~13.8	-CH ₃
~20.0	-CH ₂ -CH ₃
~32.0	-CH ₂ -CH ₂ -CH ₃
~40.0	-NH-CH ₂ -

³¹P NMR Data

The ³¹P NMR spectrum is expected to show a single resonance, the chemical shift of which is characteristic of a phosphoric triamide environment.

Infrared (IR) Spectroscopy

While specific IR spectra for **N-(n-Butyl)phosphoric triamide** are not readily available in the literature, the expected characteristic absorption bands based on its functional groups are summarized in Table 4.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300-3500	Strong, Broad	N-H Stretching (amide)
2850-2960	Medium-Strong	C-H Stretching (alkyl)
~1640	Medium	N-H Bending (amide)
~1200-1250	Strong	P=O Stretching
~900-1000	Strong	P-N Stretching

Mass Spectrometry (MS)

Mass spectrometry is a crucial technique for the identification and quantification of **N-(n-Butyl)phosphoric triamide**.

Expected Fragmentation Pattern

The fragmentation of **N-(n-Butyl)phosphoric triamide** in a mass spectrometer is expected to involve the loss of the butyl group and amide groups.

m/z	Proposed Fragment
151	$[M]^+$
94	$[M - C_4H_9]^+$
78	$[M - C_4H_9 - NH_2]^+$

Experimental Protocols

Detailed methodologies for the spectroscopic analysis of **N-(n-Butyl)phosphoric triamide** are provided below.

NMR Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of the **N-(n-Butyl)phosphoric triamide** sample in a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$, or D_2O).
- Transfer the solution to a 5 mm NMR tube.

Instrumentation and Parameters:

- Spectrometer: A 400 MHz or higher field NMR spectrometer.
- Nuclei: 1H , ^{13}C , ^{31}P .
- 1H NMR:
 - Pulse sequence: Standard single pulse.
 - Number of scans: 16-64.
 - Relaxation delay: 1-2 seconds.

- ^{13}C NMR:
 - Pulse sequence: Proton-decoupled single pulse.
 - Number of scans: 1024 or more, depending on sample concentration.
 - Relaxation delay: 2 seconds.
- ^{31}P NMR:
 - Pulse sequence: Proton-decoupled single pulse.
 - Number of scans: 128-256.
 - Relaxation delay: 2 seconds.

Data Processing:

- Apply Fourier transformation to the acquired free induction decays (FIDs).
- Phase correct the resulting spectra.
- Reference the spectra to the residual solvent peak (for ^1H and ^{13}C) or an external standard (for ^{31}P).
- Integrate the peaks in the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

Sample Preparation:

- Solid Sample (ATR): Place a small amount of the solid sample directly on the ATR crystal.
- Solid Sample (KBr Pellet): Mix a small amount of the sample with dry potassium bromide (KBr) and press into a thin pellet.
- Solution: Dissolve the sample in a suitable solvent (that does not have interfering absorptions) and place a drop between two salt plates (e.g., NaCl or KBr).

Instrumentation and Parameters:

- Spectrometer: A Fourier-transform infrared (FTIR) spectrometer.
- Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of scans: 16-32.

Data Processing:

- Perform a background scan.
- Collect the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background to produce the absorbance or transmittance spectrum.

Mass Spectrometry (LC-MS/MS)

Sample Preparation:

- Prepare a stock solution of **N-(n-Butyl)phosphoric triamide** in a suitable solvent such as methanol or acetonitrile.[\[3\]](#)
- Prepare a series of calibration standards by diluting the stock solution.[\[3\]](#)
- For analysis in a matrix (e.g., milk, fertilizer), an appropriate extraction and clean-up procedure is required.[\[4\]](#)[\[5\]](#)

Instrumentation and Parameters:

- Chromatography System: An ultra-high performance liquid chromatography (UHPLC) system.[\[4\]](#)[\[5\]](#)
- Column: A suitable reversed-phase column (e.g., C18).

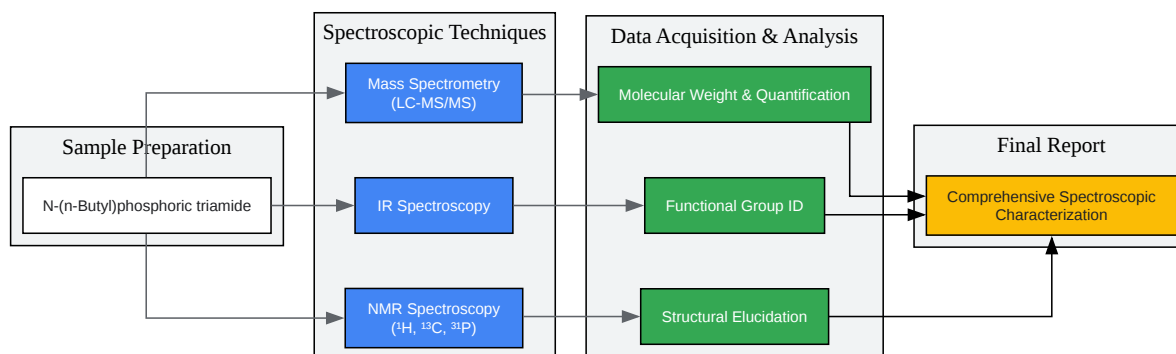
- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with an additive like formic acid.[3]
- Mass Spectrometer: A triple quadrupole mass spectrometer (MS/MS) is commonly used for quantification.[3][4][5]
- Ionization Source: Electrospray ionization (ESI) in positive mode.

Data Acquisition and Processing:

- Develop a multiple reaction monitoring (MRM) method by selecting precursor and product ion transitions for **N-(n-Butyl)phosphoric triamide**.
- Inject the standards and samples onto the LC-MS/MS system.
- Integrate the peak areas of the analyte in the chromatograms.
- Construct a calibration curve from the standards and quantify the analyte in the samples.

Visualizations

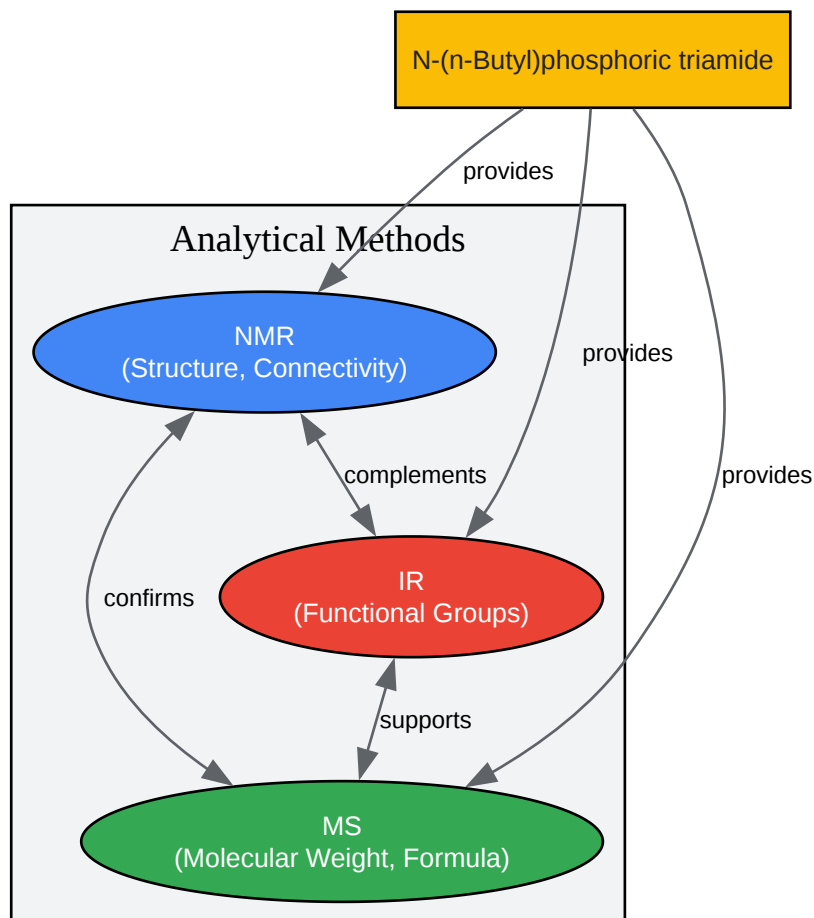
Experimental Workflow for Spectroscopic Analysis



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Caption: Workflow for the spectroscopic analysis of **N-(n-Butyl)phosphoric triamide**.

Logical Relationship of Analytical Techniques



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Caption: Interrelation of spectroscopic techniques for compound characterization.

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- To cite this document: BenchChem. [Spectroscopic Analysis of N-(n-Butyl)phosphoric triamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b021954/docs#spectroscopic-analysis-of-n-n-butyl-phosphoric-triamide-a-technical-guide\]](https://www.benchchem.com/product/b021954/docs#spectroscopic-analysis-of-n-n-butyl-phosphoric-triamide-a-technical-guide)

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